

An In-Depth Technical Guide to 3-Acetylheptane-2,6-dione

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Compound of Interest

Compound Name: 3-Acetylheptane-2,6-dione

CAS No.: 29214-57-1

Cat. No.: B1605687

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A Comprehensive Resource for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **3-acetylheptane-2,6-dione**, a β -triketone of interest in various chemical and pharmaceutical research fields. From its fundamental chemical identity to its synthesis, characterization, and potential applications, this document serves as a technical resource for laboratory and development work.

Chemical Identity and Nomenclature

The correct IUPAC name for the compound often referred to as 3-acetyl-2,6-heptanedione is **3-acetylheptane-2,6-dione**.^[1] This nomenclature follows the standard rules of organic chemistry, where the heptane backbone is numbered to give the lowest possible locants to the principal functional groups, the ketones. The acetyl group is then named as a substituent at the number 3 position.

This molecule belongs to the class of β -triketones, characterized by three carbonyl groups where at least two are separated by a single carbon atom. This structural motif is responsible for its unique chemical reactivity and biological activity.

Molecular Structure and Properties:

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₃	[1][2]
Molecular Weight	170.21 g/mol	[1]
CAS Number	29214-57-1	[1][2]
Appearance	Liquid (predicted)	[3]
Boiling Point	97-101 °C at 0.8 Torr	[2]
Density	1.008 g/cm ³	[2]
Refractive Index	1.432	[2]
Vapor Pressure	0.00128 mmHg at 25°C	[2]

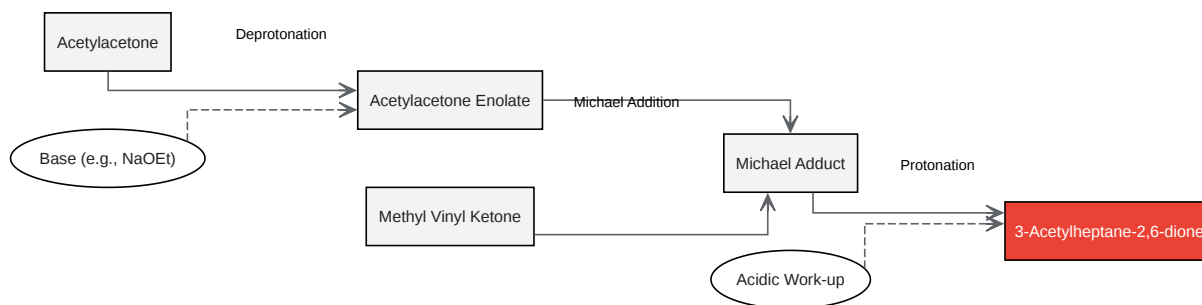
Synthesis of 3-Acetylheptane-2,6-dione

The synthesis of **3-acetylheptane-2,6-dione** can be achieved through various organic reactions. A common and effective method is the Michael addition, a conjugate addition of a nucleophile to an α,β -unsaturated carbonyl compound.

A plausible synthetic route involves the base-catalyzed Michael addition of a β -diketone, such as acetylacetone (2,4-pentanedione), to an α,β -unsaturated ketone, like methyl vinyl ketone. The reaction proceeds through the formation of an enolate from acetylacetone, which then acts as the nucleophile.

A Russian patent (RU2494810C1) describes a method for obtaining **3-acetylheptane-2,6-dione**.^[4] While a full translation is not readily available, the patent highlights the importance of this compound and suggests a specific catalytic method for its preparation.

Conceptual Synthesis Workflow:



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Caption: Conceptual workflow for the synthesis of **3-acetylheptane-2,6-dione** via Michael addition.

Detailed Experimental Protocol (Hypothetical, based on related procedures):

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel is charged with a solution of sodium ethoxide in ethanol.
- **Enolate Formation:** Acetylacetone is added dropwise to the cooled ethoxide solution under an inert atmosphere (e.g., nitrogen or argon). The mixture is stirred for 30 minutes to ensure complete formation of the acetylacetone enolate.
- **Michael Addition:** Methyl vinyl ketone is then added dropwise to the reaction mixture at a controlled temperature. The reaction is typically exothermic and may require external cooling to maintain the desired temperature. The mixture is stirred for several hours until the reaction is complete (monitored by TLC or GC).
- **Quenching and Extraction:** The reaction is quenched by the addition of a dilute acid (e.g., HCl). The product is then extracted into an organic solvent such as ethyl acetate. The organic layers are combined, washed with brine, and dried over anhydrous sodium sulfate.

- Purification: The crude product is purified by vacuum distillation or column chromatography on silica gel to yield pure **3-acetylheptane-2,6-dione**.

Spectroscopic Characterization

Accurate characterization of **3-acetylheptane-2,6-dione** is crucial for its identification and quality control. The following are expected spectroscopic data based on its structure and information from spectral databases.

¹H NMR Spectroscopy:

The ¹H NMR spectrum is expected to show signals corresponding to the different proton environments in the molecule. Due to keto-enol tautomerism common in β-dicarbonyl compounds, the spectrum may be complex, showing signals for both the keto and enol forms.

Expected ¹H NMR Signals (Keto form):

- Methyl protons (acetyl groups): Singlets around δ 2.1-2.3 ppm.
- Methylene protons: Triplets or multiplets in the range of δ 2.5-2.9 ppm.
- Methine proton: A triplet or multiplet around δ 3.5-3.8 ppm.

¹³C NMR Spectroscopy:

The ¹³C NMR spectrum will provide information about the carbon skeleton.

Expected ¹³C NMR Signals (Keto form):

- Carbonyl carbons: Signals in the range of δ 200-210 ppm.
- Methine carbon: A signal around δ 60-70 ppm.
- Methylene carbons: Signals in the range of δ 30-45 ppm.
- Methyl carbons: Signals around δ 25-30 ppm.

Mass Spectrometry:

The electron ionization mass spectrum (EI-MS) will show the molecular ion peak (M^+) at m/z 170, corresponding to the molecular weight of the compound.^[5] Fragmentation patterns will be consistent with the loss of acetyl and other alkyl fragments. The NIST WebBook provides access to the mass spectrum of 2,6-heptanedione, 3-acetyl-.^[5]

Infrared (IR) Spectroscopy:

The IR spectrum will be characterized by strong absorption bands corresponding to the carbonyl groups.

Expected IR Absorption Bands:

- C=O stretching (ketones): Strong, sharp peaks in the region of 1700-1740 cm^{-1} .
- C-H stretching (alkane): Bands in the range of 2850-3000 cm^{-1} .

The NIST WebBook provides an experimental condensed phase IR spectrum for 2,6-heptanedione, 3-acetyl-.^[5]

Analytical Methods

The purity and concentration of **3-acetylheptane-2,6-dione** can be determined using various analytical techniques, primarily chromatography.

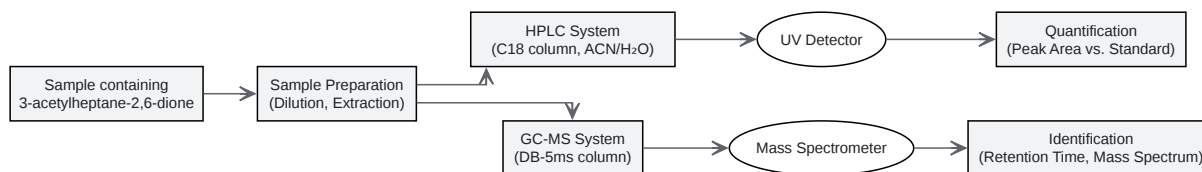
Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a powerful tool for the separation and identification of volatile compounds like **3-acetylheptane-2,6-dione**. A non-polar capillary column (e.g., DB-5ms) can be used for separation, with the mass spectrometer providing definitive identification based on the mass spectrum and retention time.

High-Performance Liquid Chromatography (HPLC):

HPLC with UV detection is a suitable method for the quantification of β -triketones.^{[6][7][8]} A reversed-phase C18 column is typically used with a mobile phase consisting of a mixture of acetonitrile and water, often with a small amount of acid (e.g., acetic or formic acid) to improve peak shape. Detection is usually performed at a wavelength where the carbonyl groups show significant absorbance (around 220-280 nm).

Analytical Workflow:



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Caption: General analytical workflow for the analysis of **3-acetylheptane-2,6-dione**.

Applications in Drug Development and Biological Activity

β -Triketones are a class of compounds with diverse biological activities. They are known to inhibit the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key enzyme in the tyrosine catabolism pathway.[9] This inhibitory activity is the basis for the use of some synthetic β -triketones as herbicides.

The structural similarity of **3-acetylheptane-2,6-dione** to naturally occurring and synthetic HPPD inhibitors suggests its potential as a lead compound in the development of new therapeutic agents.[9] Inhibition of HPPD has been explored as a target for the treatment of tyrosinemia type I, a rare genetic disorder.

Furthermore, related structures containing the acetyl-dione motif have been investigated for a range of pharmacological activities, including antimicrobial and anti-inflammatory effects.[10] While specific studies on the biological activity of **3-acetylheptane-2,6-dione** are limited in the public domain, its chemical structure warrants further investigation for potential applications in medicinal chemistry. The dione functionality can act as a scaffold for the synthesis of more complex molecules with therapeutic potential.[11]

Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **3-acetylheptane-2,6-dione**. Although a specific Safety Data Sheet (SDS) for this compound is not readily available, information from related diones and ketones can provide guidance.

General Safety Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- **Handling:** Avoid contact with skin, eyes, and clothing. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[\[12\]](#)
- **Fire Safety:** Based on related compounds, it may be a flammable liquid. Keep away from open flames and sparks. Use appropriate fire extinguishers (e.g., dry chemical, CO₂, or foam).[\[13\]](#)

For more detailed safety information, it is recommended to consult the SDS of structurally similar compounds such as 2,6-heptanedione[\[14\]](#) or other β -diketones.

Conclusion

3-Acetylheptane-2,6-dione is a fascinating molecule with a rich chemistry and potential for various applications. This guide has provided a comprehensive overview of its nomenclature, synthesis, characterization, and potential uses, with a focus on providing a technical resource for researchers. Further studies are warranted to fully elucidate its biological activities and explore its potential in drug discovery and development.

References

- PubChem. **3-Acetylheptane-2,6-dione**. National Center for Biotechnology Information. [\[Link\]](#)

- Cantrell, C. L., et al. (2022). Synthesis and Activity of 2-Acyl-cyclohexane-1,3-dione Congeners Derived from Peperomia Natural Products against the Plant p-Hydroxyphenylpyruvate Dioxygenase Herbicidal Molecular Target Site. *Molecules*, 27(17), 5678. [[Link](#)]
- PubChem. 2,6-Heptanedione. National Center for Biotechnology Information. [[Link](#)]
- NIST. 2,6-Heptanedione, 3-acetyl-. NIST WebBook. [[Link](#)]
- Google Patents.
- *Molecules*. A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. [[Link](#)]
- Rocaboy-Faquet, E., et al. (2021). Assessing the Effects of β -Triketone Herbicides on the Soil Bacterial and hppd Communities: A Lab-to-Field Experiment. *Frontiers in Microbiology*, 11, 617631. [[Link](#)]
- Preprints.org. The Challenging Complete and Detailed ¹H and ¹³C NMR Assignment for Ent- Kaurenoic Acid, a Remark. [[Link](#)]
- ResearchGate. A HPLC-UV Method for Determination of Three Pesticides in Water. [[Link](#)]
- PubMed. HPLC-UV method validation for quantification of β -carotene in the development of sustained release supplement formulation containing solid dispersion-floating gel in situ. [[Link](#)]
- Google Patents. Synthesis method of 2,2,6,6-tetramethyl-3,5-heptadione. CN106397164A.
- Preprints.org. Detailed ¹H and ¹³C NMR structural assignment of three biologically active lignan lactones. [[Link](#)]
- Synerzine. Safety Data Sheet for 2,3-Heptanedione. [[Link](#)]
- PubMed. Synthesis and biological activity of various derivatives of a novel class of potent, selective, and orally active prostaglandin D2 receptor antagonists. 2. 6,6-Dimethylbicyclo[3.1.1]heptane derivatives. [[Link](#)]

- Innovating with 2,6-Heptanedione: Applications in Chemical Synthesis. [[Link](#)]
- SFA ScholarWorks. Data on GC/MS Elution profile, 1H and 13C NMR Spectra of 1-, 3-, and 6-Nitrobenzo[a]pyrenes. [[Link](#)]
- Chemlyte Solutions. 2,6-Heptanedione,3-acetyl-. [[Link](#)]
- Google Patents. Synthesis of alpha-diketones. US4107210A.
- 1H and 13C NMR for the Profiling of Natural Product Extracts: Theory and Applications. [[Link](#)]
- MDPI. A Rapid HPLC-UV Protocol Coupled to Chemometric Analysis for the Determination of the Major Phenolic Constituents and Tocopherol Content in Almonds and the Discrimination of the Geographical Origin. [[Link](#)]
- ResearchGate. Synthesis and Activity of 2-Acyl-cyclohexane-1,3-dione Congeners Derived from Peperomia Natural Products against the Plant p-Hydroxyphenylpyruvate Dioxygenase Herbicidal Molecular Target Site. [[Link](#)]
- MDPI. Biological Activity of Hexaazaisowurtzitane Derivatives. [[Link](#)]
- Journal of Medicinal Chemistry and Science. Using GC-MS technology to identify the compounds resulting from mixing of alcoholic extracts of some medicinal plants. [[Link](#)]
- Google Patents.
- PubMed. Plant-based Hydrocarbon Esters From Tragia Involucrata Possess Antimicrobial and Anti-Inflammatory Activities. [[Link](#)]

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Sources

- [1. 3-Acetylheptane-2,6-dione | C₉H₁₄O₃ | CID 98352 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. 2,6-Heptanedione,3-acetyl-, CasNo.29214-57-1 Chemlyte Solutions China \(Mainland\) \[chemlyte.lookchem.com\]](#)
- [4. US3884978A - Process for the preparation of 2,6-heptanedione - Google Patents \[patents.google.com\]](#)
- [5. 2,6-Heptanedione, 3-acetyl- \[webbook.nist.gov\]](#)
- [6. Assessing the Effects of \$\beta\$ -Triketone Herbicides on the Soil Bacterial and hppd Communities: A Lab-to-Field Experiment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. HPLC-UV method validation for quantification of \$\beta\$ -carotene in the development of sustained release supplement formulation containing solid dispersion-floating gel in situ - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. Plant-based hydrocarbon esters from *Tragia involucrata* possess antimicrobial and anti-inflammatory activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. media.neliti.com \[media.neliti.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. 2,6-Heptanedione | C₇H₁₂O₂ | CID 100532 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[An In-Depth Technical Guide to 3-Acetylheptane-2,6-dione\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1605687/docs#an-in-depth-technical-guide-to-3-acetylheptane-2-6-dione\]](#)

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